An In-depth Technical Guide to the Crystal Structure of Lead Phosphite Halides

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Lead phosphite*
CAS No.:	*16038-76-9*
Cat. No.:	*B097946*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of two recently synthesized **lead phosphite** halides: $Pb_2Cl_2(HPO_3)(H_2O)$ and $Pb_3Br_2(HPO_3)_2$. The information presented herein is based on crystallographic data obtained from the Cambridge Crystallographic Data Centre (CCDC) and experimental protocols detailed in peer-reviewed scientific literature. This document aims to serve as a core resource for researchers and professionals engaged in materials science, inorganic chemistry, and drug development by providing detailed structural information and synthesis methodologies.

Introduction

The synthesis and characterization of new inorganic compounds are of paramount importance in the discovery of novel materials with unique physicochemical properties. **Lead phosphite** halides represent an emerging class of materials that combine the structural diversity of lead-based compounds with the chemical versatility of phosphites and halides. Understanding the precise three-dimensional arrangement of atoms within these crystals is fundamental to elucidating their structure-property relationships and exploring their potential applications in

© 2026 BenchChem. All rights reserved.

areas such as nonlinear optics, catalysis, and as precursors for novel pharmaceutical compounds.

This guide focuses on two specific compounds: Dichlorobis(lead) phosphite monohydrate ($Pb_2Cl_2(HPO_3)(H_2O)$) and Dibromotris(lead) bis(phosphite) ($Pb_3Br_2(HPO_3)_2$). Both compounds have been synthesized via facile hydrothermal methods and their crystal structures determined by single-crystal X-ray diffraction.[1]

Experimental Protocols

The synthesis of $Pb_2Cl_2(HPO_3)(H_2O)$ and $Pb_3Br_2(HPO_3)_2$ is achieved through hydrothermal reactions. This method involves the crystallization of substances from high-temperature aqueous solutions at high vapor pressures.

Synthesis of $Pb_2Cl_2(HPO_3)(H_2O)$

A mixture of $Pb(NO_3)_2$ (0.5 mmol, 0.166 g), H_3PO_3 (1.0 mmol, 0.082 g), and KCl (1.0 mmol, 0.075 g) is combined with 6 mL of deionized water in a 23 mL Teflon-lined stainless-steel autoclave. The mixture is stirred to ensure homogeneity. The autoclave is then sealed and heated to 180 °C for 72 hours. Subsequently, the autoclave is cooled to room temperature at a rate of 5 °C/h. The resulting colorless, block-shaped crystals are recovered by filtration, washed with deionized water, and dried in air.

Synthesis of $Pb_3Br_2(HPO_3)_2$

For the synthesis of $Pb_3Br_2(HPO_3)_2$, a mixture of $Pb(NO_3)_2$ (0.5 mmol, 0.166 g), H_3PO_3 (1.0 mmol, 0.082 g), and KBr (1.0 mmol, 0.119 g) is prepared with 6 mL of deionized water in a 23 mL Teflon-lined stainless-steel autoclave. The vessel is sealed and heated to 180 °C for 72 hours, followed by cooling to room temperature at a rate of 5 °C/h. The product, consisting of colorless, block-shaped crystals, is collected by filtration, washed with deionized water, and air-dried.

Single-Crystal X-ray Diffraction

The determination of the crystal structures of both compounds was performed using a Bruker D8 VENTURE diffractometer equipped with a Photon 100 CMOS detector and a graphite-monochromated Mo Kα radiation source (λ = 0.71073 Å) at room temperature. The diffraction

© 2026 BenchChem. All rights reserved.

data was processed using the APEX3 software package. The structures were solved by direct methods and refined by full-matrix least-squares on F^2 using the SHELXTL software package.

Crystallographic Data

The crystallographic data for $Pb_2Cl_2(HPO_3)(H_2O)$ and $Pb_3Br_2(HPO_3)_2$ are summarized in the tables below. This data provides the fundamental parameters that define the crystal lattice and the arrangement of atoms within it.

Crystal Data and Structure Refinement

© 2026 BenchChem. All rights reserved.

Parameter	$Pb_2Cl_2(HPO_3)(H_2O)$ (CCDC 2219550)	$Pb_3Br_2(HPO_3)_2$ (CCDC 2219552)
Formula	$H_3Cl_2O_4PPb_2$	$H_2Br_2O_6P_2Pb_3$
Formula Weight	582.26	918.99
Crystal System	Orthorhombic	Orthorhombic
Space Group	Pnma	Pnma
a (Å)	14.135(3)	10.375(2)
b (Å)	6.9450(14)	7.2360(14)
c (Å)	7.3780(15)	13.988(3)
α (°)	90	90
β (°)	90	90
γ (°)	90	90
Volume (Å^3)	723.4(3)	1049.5(4)
Z	4	4
Calculated Density (g/cm^3)	5.343	5.811
Absorption Coefficient (mm^{-1})	47.913	54.437
F(000)	976	1528
Crystal Size (mm^3)	0.12 × 0.10 × 0.08	0.15 × 0.12 × 0.10
Radiation	Mo Kα (λ = 0.71073)	Mo Kα (λ = 0.71073)
2θ range for data collection (°)	5.34 to 56.6	5.56 to 56.64
Index ranges	-18 ≤ h ≤ 18, -9 ≤ k ≤ 9, -9 ≤ l ≤ 9	-13 ≤ h ≤ 13, -9 ≤ k ≤ 9, -18 ≤ l ≤ 18
Reflections collected	7531	11110
Independent reflections	947 [R(int) = 0.0441]	1391 [R(int) = 0.0494]
Data/restraints/parameters	947/0/56	1391/0/59

© 2026 BenchChem. All rights reserved.

Goodness-of-fit on F^2	1.103	1.127
Final R indexes [I > 2σ(I)]	R_1 = 0.0188, wR_2 = 0.0401	R_1 = 0.0211, wR_2 = 0.0435
Final R indexes [all data]	R_1 = 0.0205, wR_2 = 0.0406	R_1 = 0.0245, wR_2 = 0.0445
Largest diff. peak/hole (e $Å^{-3}$)	1.53/-1.03	2.11/-1.52

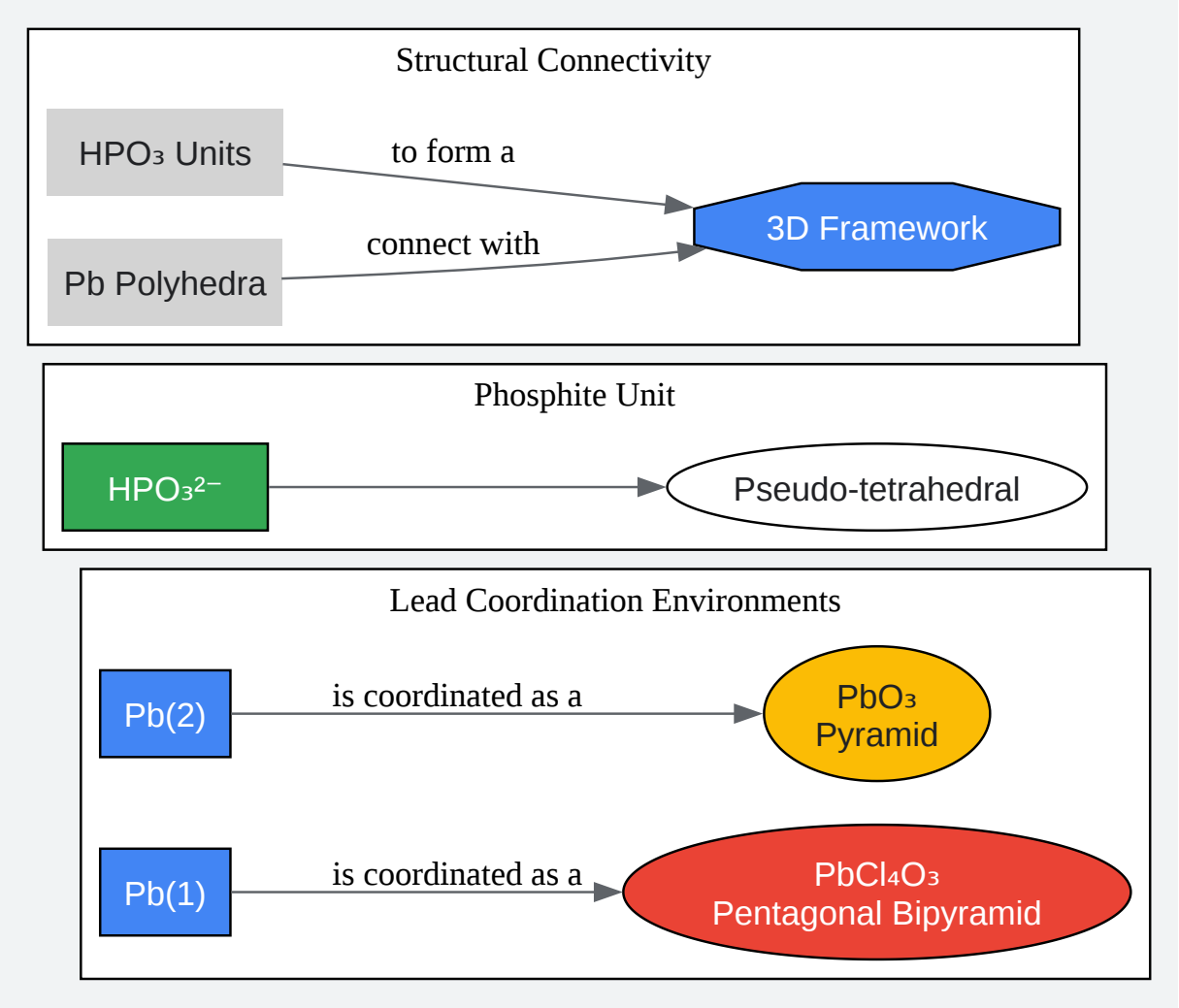
Crystal Structure Description and Visualization

The crystal structures of both **lead phosphite** halides are three-dimensional frameworks. The fundamental building blocks and their connectivity are described below and illustrated in the accompanying diagrams.

Structure of $Pb_2Cl_2(HPO_3)(H_2O)$

The crystal structure of $Pb_2Cl_2(HPO_3)(H_2O)$ is composed of HPO_3 units, $PbCl_4O_3$ pentagonal bipyramids, and PbO_3 pyramids.[1] The interconnection of these polyhedra creates a robust 3D network.

© 2026 BenchChem. All rights reserved.



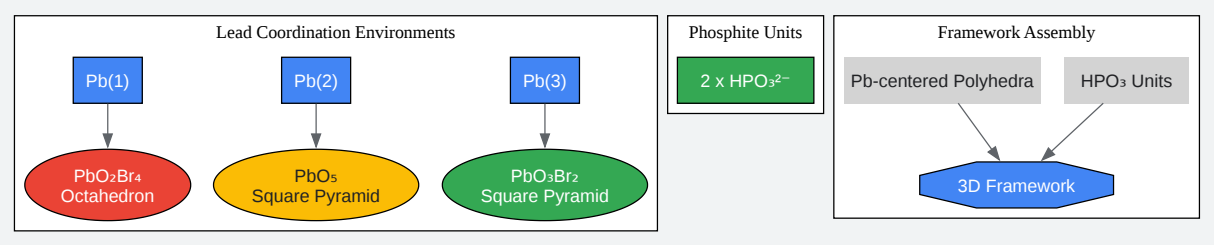
Click to download full resolution via product page

Coordination and connectivity in $Pb_2Cl_2(HPO_3)(H_2O)$.

Structure of $Pb_3Br_2(HPO_3)_2$

The crystal structure of $Pb_3Br_2(HPO_3)_2$ is also a 3D framework constructed from HPO_3 units and various lead-centered polyhedra.[1] Specifically, the lead atoms exhibit three different coordination environments: PbO_2Br_4 octahedra, PbO_5 square pyramids, and PbO_3Br_2 square pyramids.

© 2026 BenchChem. All rights reserved.



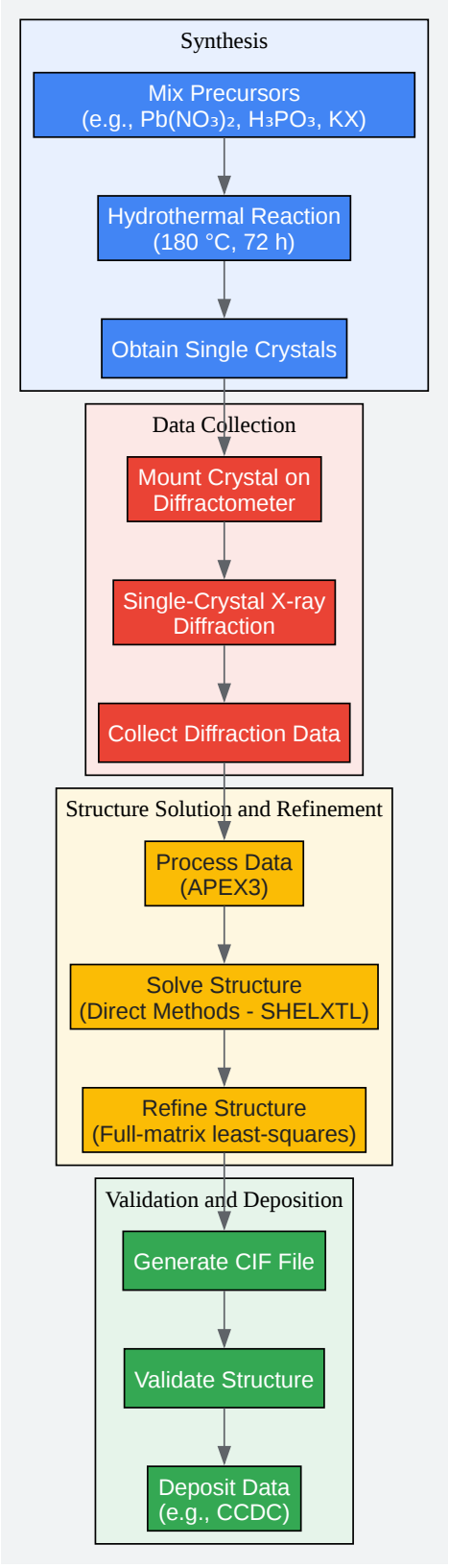
Click to download full resolution via product page

Lead coordination environments in $Pb_3Br_2(HPO_3)_2$.

Logical Workflow for Structure Determination

The process of determining the crystal structure of a new material follows a well-defined workflow, from synthesis to data analysis and final structure validation.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. CCDC support: downloading CIFs from Access Structures : CCDC Home [support.ccdc.cam.ac.uk]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Crystal Structure of Lead Phosphite Halides]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b097946/docs#an-in-depth-technical-guide-to-the-crystal-structure-of-lead-phosphite-halides]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.